

Physical properties of 1-Chlorobutan-2-ol (boiling point, density)

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Compound of Interest

Compound Name: 1-Chlorobutan-2-ol

Cat. No.: B167632

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Physical Properties of 1-Chlorobutan-2-ol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **1-chlorobutan-2-ol**, with a specific focus on its boiling point and density. While experimentally determined values for these properties are not readily available in publicly accessible databases, this document outlines the standard methodologies for their determination, providing a framework for laboratory investigation.

Summary of Physical Properties

A precise, experimentally verified boiling point and density for **1-chlorobutan-2-ol** are not cited in major chemical databases. However, its fundamental properties have been calculated and are presented below.

Property	Value	Source
Molecular Formula	C ₄ H ₉ ClO	PubChem[1][2]
Molecular Weight	108.57 g/mol	PubChem[1][2][3]
IUPAC Name	1-chlorobutan-2-ol	PubChem[1][2]
Boiling Point	Data not available	
Density	Data not available	

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the boiling point and density of a liquid organic compound such as **1-chlorobutan-2-ol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical constant.

Methodology: Distillation Method

- **Apparatus Setup:** A simple distillation apparatus is assembled. This includes a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm of the distillation head.
- **Sample Preparation:** The round-bottom flask is charged with a sample of **1-chlorobutan-2-ol** and a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated using a heating mantle.
- **Data Collection:** As the liquid heats, the temperature will rise. The temperature reading is recorded when the vapor condensation ring passes the thermometer bulb and a steady temperature is maintained while the liquid is distilling. This steady temperature is the boiling point.

- **Pressure Correction:** The atmospheric pressure at the time of the experiment should be recorded. If the atmospheric pressure deviates significantly from standard pressure (760 mmHg), a correction may need to be applied to the observed boiling point.

Determination of Density

Density is the mass of a substance per unit volume. It is an intrinsic property that can aid in the identification and purity assessment of a compound.

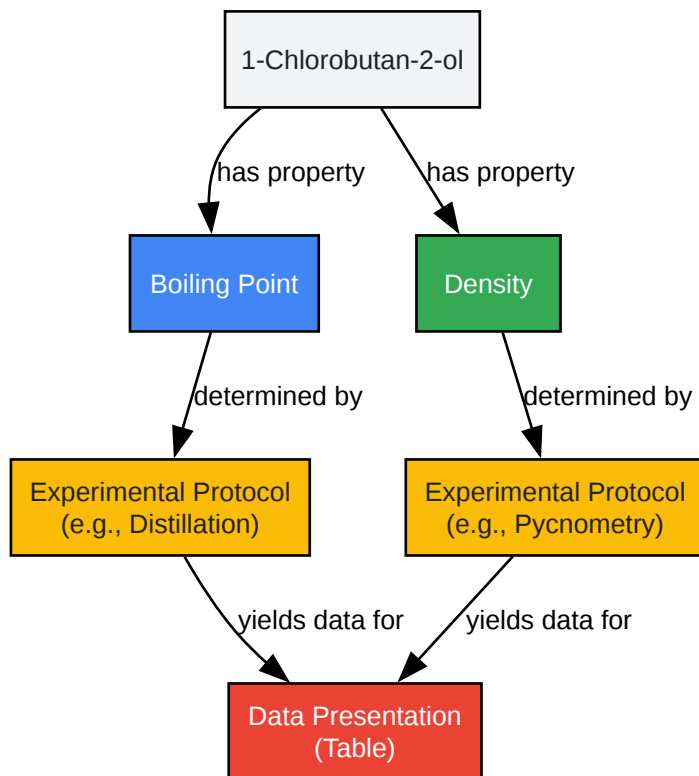
Methodology: Pycnometer Method

- **Apparatus Preparation:** A clean, dry pycnometer (a small glass flask with a precisely fitted ground glass stopper with a capillary tube through it) is weighed accurately on an analytical balance.
- **Sample Filling:** The pycnometer is filled with **1-chlorobutan-2-ol**. Care is taken to ensure no air bubbles are trapped inside. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off the exterior of the pycnometer.
- **Weighing:** The filled pycnometer is weighed again to determine the mass of the **1-chlorobutan-2-ol**.
- **Volume Determination:** The pycnometer is emptied, cleaned, and filled with a reference liquid of known density, typically distilled water, at a specific temperature. The mass of the water is determined by weighing. The precise volume of the pycnometer can then be calculated using the known density of water at that temperature.
- **Calculation:** The density of **1-chlorobutan-2-ol** is calculated by dividing the mass of the sample by the determined volume of the pycnometer.

Logical Relationships of Physical Properties

The following diagram illustrates the relationship between the chemical substance and the determination of its physical properties through experimental procedures.

Logical Flow for Physical Property Determination



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Caption: Workflow for determining and presenting physical properties.

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